

Application Notes & Protocols for LC-MS/MS

Quantification of Nitrosamine Impurities

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Compound of Interest

Compound Name: Nitrosamine

Cat. No.: B1359907

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Introduction

Since 2018, the detection of N-**nitrosamine** impurities in various medications has become a major concern for the pharmaceutical industry and global regulatory bodies.^{[1][2]}

Nitrosamines are classified as probable human carcinogens, and their presence in drug products, even at trace levels, poses a significant risk to patient safety.^{[3][4]} Consequently, regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent guidelines requiring manufacturers to perform risk assessments and implement sensitive analytical methods for the detection and quantification of these impurities.^{[4][5][6]}

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard and preferred method for the quantification of all types of **nitrosamines** due to its high sensitivity, selectivity, and accuracy.^{[7][8]} This technique allows for the detection of **nitrosamines** at or below the low acceptable intake (AI) limits, which can be as low as 0.03 ppm for some drug substances.^[9] This document provides detailed application notes and experimental protocols for the analysis of common **nitrosamine** impurities in pharmaceutical products using LC-MS/MS.

Application Notes

Challenges in Nitrosamine Analysis

The analysis of **nitrosamines** presents several analytical challenges:

- **Low Detection Limits:** The potent carcinogenicity of **nitrosamines** necessitates analytical methods capable of achieving very low limits of detection (LOD) and quantification (LOQ), often in the sub-ppm range.[\[10\]](#)[\[11\]](#)
- **Matrix Effects:** Active Pharmaceutical Ingredients (APIs) and drug product formulations are diverse matrices that can cause ion suppression or enhancement in the MS source, affecting method accuracy and sensitivity.[\[1\]](#) This requires matrix-specific optimization for nearly every new drug product.[\[1\]](#)
- **Analyte Stability:** Some **nitrosamines** can be volatile or thermally labile, making sample preparation and analysis conditions critical.
- **Chromatographic Separation:** The presence of isomers, such as N-nitrosodiisopropylamine (NDIPA) and N-nitrosodipropylamine (NDPA), requires robust chromatographic separation to ensure accurate quantification.[\[12\]](#)

Core Principles of the LC-MS/MS Method

The analytical workflow involves a sample preparation step to extract the **nitrosamines** from the drug matrix, followed by chromatographic separation using HPLC or UHPLC, and finally, detection and quantification by a tandem mass spectrometer.

- **Sample Preparation:** The primary goal is to efficiently extract **nitrosamines** while minimizing matrix components. A simple "dilute and shoot" approach using water or methanol is often sufficient for soluble products like sartans.[\[1\]](#)[\[10\]](#) For more complex matrices, techniques like solid-phase extraction (SPE) or liquid-liquid extraction (LLE) may be necessary. The final extract is typically filtered through a 0.22 µm filter before injection.[\[10\]](#)[\[13\]](#)
- **Liquid Chromatography (LC):** Reversed-phase chromatography is the most common separation technique.
 - **Columns:** C18 and Pentafluorophenyl (F5) columns are frequently used and provide good retention and selectivity for a broad range of **nitrosamines**.[\[11\]](#)[\[13\]](#)[\[14\]](#)
 - **Mobile Phase:** A typical mobile phase consists of water and an organic solvent (methanol or acetonitrile), often with a small amount of formic acid (e.g., 0.1%) to improve peak

shape and ionization efficiency.[11][13][15] A gradient elution is generally employed to separate the target **nitrosamines** from each other and from matrix interferences.[11]

- Mass Spectrometry (MS):
 - Ionization: Atmospheric Pressure Chemical Ionization (APCI) is the standard and often preferred ionization technique for small, volatile **nitrosamines**. [1][11] Electrospray Ionization (ESI) is also effective and is better suited for less volatile or more complex **nitrosamines**. [7] Both are typically operated in positive ion mode.
 - Detection: A triple quadrupole mass spectrometer is the preferred instrument for quantification. [7] It operates in Selected Reaction Monitoring (SRM), also known as Multiple Reaction Monitoring (MRM), mode. This involves selecting a specific precursor ion (Q1) for a target **nitrosamine**, fragmenting it in the collision cell (Q2), and monitoring a specific product ion (Q3). [10] This process provides exceptional selectivity and sensitivity, minimizing false positives. [2]

Data Presentation: Quantitative Method Performance

The following tables summarize key quantitative data for **nitrosamine** analysis using LC-MS/MS.

Table 1: Common **Nitrosamine** Impurities and Abbreviations

Nitrosamine	Abbreviation
N-Nitrosodimethylamine	NDMA
N-Nitrosodiethylamine	NDEA
N-Nitrosoethylisopropylamine	NEIPA
N-Nitrosodiisopropylamine	NDIPA
N-Nitrosodibutylamine	NDBA
N-Nitroso-N-methyl-4-aminobutyric acid	NMBA
N-Nitrosopiperidine	NPIP
N-Nitrosopyrrolidine	NPYR
N-Nitrosomorpholine	NMOR

Table 2: Example MRM Transitions for **Nitrosamine** Quantification

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
NDMA	75.1	43.1	APCI/ESI (+)
NDEA	103.1	43.1 / 75.1	APCI/ESI (+)
NEIPA	117.1	75.1 / 43.1	APCI/ESI (+)
NDIPA	131.1	89.1 / 43.1	APCI/ESI (+)
NDBA	159.1	57.1 / 103.1	APCI/ESI (+)
NMBA	147.1	101.1 / 55.1	ESI (+)

Note: Optimal transitions and collision energies should be determined empirically for the specific instrument used.

Table 3: Summary of Reported LC-MS/MS Method Performance

Nitrosamine(s)	Matrix	LOQ	Recovery (%)	Citation(s)
12 Nitrosamines	Sartans	50 ng/g (0.05 ppm)	80 - 120%	[11]
6 Nitrosamines	Losartan	3 ng/mL	89.9 - 115.7%	[16]
NMBA	Telmisartan	0.004 ppm	N/A	[16]
6 Nitrosamines	Sartans	< 0.003 ppm	80 - 120%	[8]
NDMA, NDEA	Doxofylline API	0.0060 - 0.0262 µg/mL	N/A	[17]
6 Nitrosamines	Losartan	~0.03 ppm	70 - 130%	[9]

Experimental Protocols

Protocol 1: Quantification of Six Nitrosamines in Angiotensin II Receptor Blocker (ARB) Drug Products

This protocol is adapted from validated methods for the analysis of NDMA, NDEA, NEIPA, NDIPA, NDBA, and NMBA in sartan drug substances and products.[10][13]

1. Reagents and Materials

- Methanol (LC-MS Grade)
- Water (LC-MS Grade)
- Formic Acid (99% or higher)
- Reference standards for all six **nitrosamines**
- 15 mL glass centrifuge tubes
- Vortex mixer and mechanical shaker
- Centrifuge

- 0.22 µm PVDF syringe filters

2. Standard Solution Preparation

- Stock Standards: Prepare individual stock solutions of each **nitrosamine** in methanol at a concentration of 100-200 ng/mL.[\[13\]](#)
- Working Standard: Prepare a mixed working standard solution by diluting the stock solutions in methanol to a final concentration of approximately 2.0-4.0 ng/mL for each analyte.[\[13\]](#)
Prepare fresh daily.[\[13\]](#)

3. Sample Preparation

- Crush tablets to obtain a powder equivalent to 100 mg of the API.[\[10\]](#)
- Transfer the powder to a 15 mL glass centrifuge tube.
- Add 5.0 mL of methanol.[\[10\]](#)
- Vortex for 1 minute, then shake on a mechanical shaker for 40 minutes.[\[10\]](#)[\[13\]](#)
- Centrifuge the sample at 4500 rpm for 15 minutes.[\[10\]](#)[\[13\]](#)
- Filter the supernatant through a 0.22 µm PVDF syringe filter into an HPLC vial for analysis.
[\[10\]](#)[\[13\]](#)

4. LC-MS/MS Conditions

Parameter	Setting
LC System	UHPLC or HPLC system
Column	Kinetex F5, 2.6 μ m, 100 x 4.6 mm or equivalent[13]
Column Temp.	40 °C[13]
Mobile Phase A	0.1% Formic Acid in Water[13]
Mobile Phase B	0.1% Formic Acid in Methanol[13]
Flow Rate	0.5 mL/min
Gradient	Example: Start at 10% B, ramp to 95% B over 10 min, hold for 2 min, return to initial and equilibrate.
Injection Vol.	10 - 20 μ L
MS System	Triple Quadrupole Mass Spectrometer
Ionization Source	Heated ESI (HESI) or APCI, Positive Mode[1][7]
Capillary Temp.	400 °C[13]
Spray Voltage	3.5 kV[13]
Scan Type	Selected Reaction Monitoring (SRM)
MRM Transitions	See Table 2 (must be optimized for the specific instrument)

Protocol 2: Quantification of Nitrosamines in Metformin Drug Products

This protocol is designed for the analysis of up to 10 **nitrosamine** impurities in metformin, which can form a gel in water, necessitating an organic diluent.[1][15]

1. Reagents and Materials

- Methanol (LC-MS Grade)

- Water (LC-MS Grade)
- Formic Acid (99% or higher)
- **Nitrosamine** reference standards
- Isotopically labeled internal standards (e.g., NDMA-d6)
- 2 mL microcentrifuge tubes
- Vortex mixer and sonicator
- Centrifuge (capable of 13,000 rpm)
- 0.2 μ m PVDF syringe filters

2. Standard and Sample Preparation

- Diluent: Prepare a diluent solution of 80:20 Methanol:Water.[15]
- Standards: Prepare a series of calibration standards (e.g., 0.5 to 40 ng/mL) in the diluent solution.[15] If using internal standards, spike each standard and sample with a fixed concentration (e.g., 20 ng/mL).[18]
- Sample Preparation:
 - Crush tablets to obtain a powder equivalent to 100 mg of metformin API.[15]
 - Transfer the powder to a 2 mL microcentrifuge tube.
 - Add 2.0 mL of the diluent solution (containing internal standard if used).[15]
 - Vortex for 5 minutes, then sonicate for 10 minutes.[15]
 - Centrifuge at 13,000 rpm for 10 minutes.[15]
 - Filter the supernatant through a 0.2 μ m PVDF syringe filter into an HPLC vial for analysis.
[15]

3. LC-MS/MS Conditions

Parameter	Setting
LC System	UHPLC or HPLC system
Column	Acclaim 120 C18, 3 μ m, 150 x 4.6 mm or equivalent[15]
Column Temp.	40 °C[15]
Mobile Phase A	0.1% Formic Acid in Water[15]
Mobile Phase B	0.1% Formic Acid in Methanol[15]
Flow Rate	0.4 mL/min[15]
Gradient	Optimize for separation of all target nitrosamines.
Injection Vol.	15 μ L[15]
MS System	Triple Quadrupole Mass Spectrometer
Ionization Source	APCI, Positive Mode[7]
Gas Temp.	400 °C[11]
Nebulizer Current	5 μ A[11]
Scan Type	Selected Reaction Monitoring (SRM)
MRM Transitions	Optimize empirically for each of the target nitrosamines.

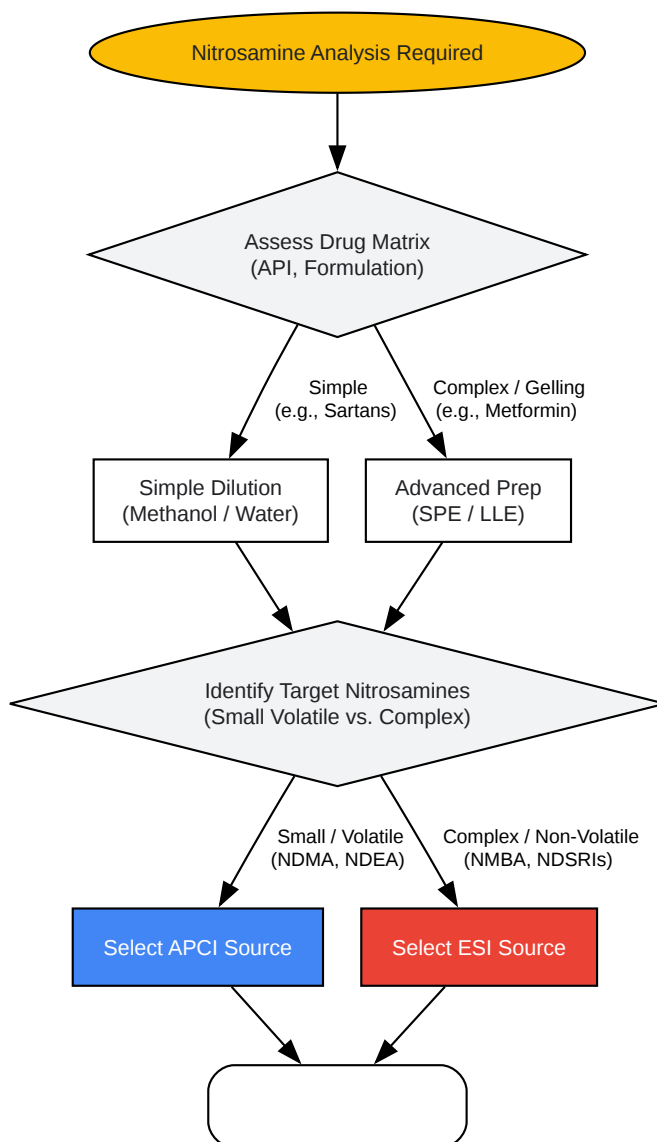
Visualizations

Below are diagrams illustrating key workflows and relationships in **nitrosamine** analysis.



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Caption: General workflow for **nitrosamine** analysis by LC-MS/MS.



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Caption: Logic for method development based on matrix and analyte type.

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References

- 1. Overcoming the Challenges of Nitrosamine Analysis Using LC-MS/MS | Separation Science [sepscience.com]
- 2. fda.gov [fda.gov]
- 3. Evaluation of a Novel LC-MS/MS Based Analytical Method for the Risk Assessment of Nitrosamines in Pharmaceutical Products and Packaging Materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. An update on latest regulatory guidelines and analytical methodologies for N-nitrosamine impurities in pharmaceutical products – 2024 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. fda.gov [fda.gov]
- 6. FDA: Updated Guidance for Nitrosamines - ECA Academy [gmp-compliance.org]
- 7. lcms.cz [lcms.cz]
- 8. researchgate.net [researchgate.net]
- 9. shimadzu.com [shimadzu.com]
- 10. lcms.cz [lcms.cz]
- 11. A multi-analyte LC-MS/MS method for screening and quantification of nitrosamines in sartans - PMC [pmc.ncbi.nlm.nih.gov]
- 12. agilent.com [agilent.com]
- 13. fda.gov [fda.gov]
- 14. Quantitative Analysis of Nitrosamine Impurities by LC-MS Methods from the United States Pharmacopeia General Chapter [sigmaaldrich.com]
- 15. documents.thermofisher.com [documents.thermofisher.com]
- 16. researchgate.net [researchgate.net]
- 17. ijper.org [ijper.org]
- 18. documents.thermofisher.com [documents.thermofisher.com]
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